

Application Notes & Protocols for Stable Isotope Dilution Analysis of Serum Folates

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Compound of Interest

Compound Name: 5-Methyltetrahydrofolic acid-13C6

Cat. No.: B15557913

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Audience: Researchers, scientists, and drug development professionals.

Introduction

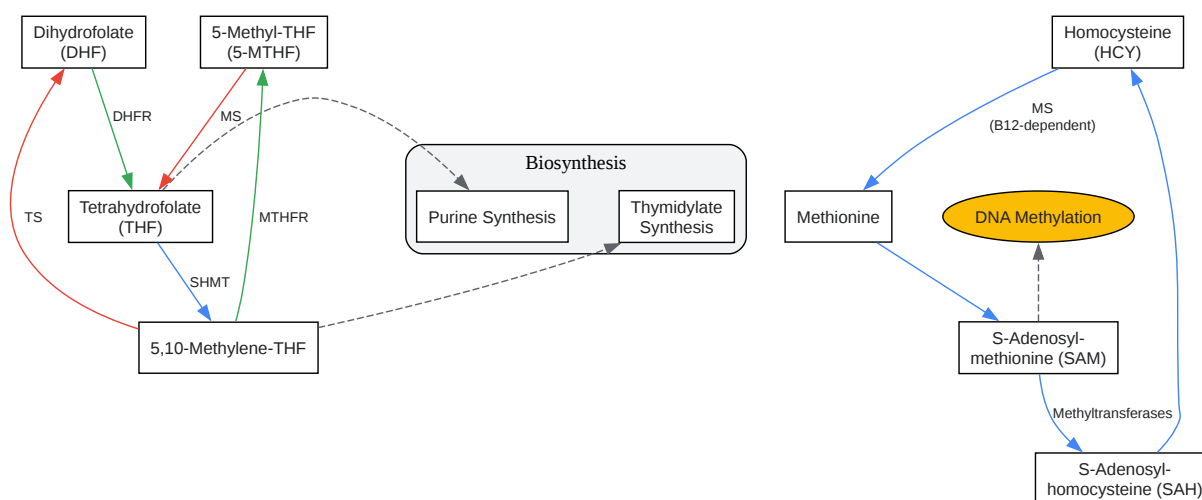
Folate, a B-vitamin, is crucial for various metabolic processes, including one-carbon metabolism, which is essential for DNA synthesis, repair, and methylation.[1] Folate deficiency is linked to several health issues, such as megaloblastic anemia and neural tube defects.[1] The accurate quantification of different forms of folate (vitamers) in serum is vital for assessing nutritional status and in clinical research. The predominant circulating folate is 5-methyltetrahydrofolate (5-MTHF), accounting for over 90% of serum folate.[1][2] Other significant forms include folic acid (FA), the synthetic form used in supplements and food fortification, and 5-formyltetrahydrofolate (5-FTHF).[1][3]

Stable isotope dilution analysis (SIDA) coupled with liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the gold standard for folate quantification.[4] This methodology offers high specificity, sensitivity, and accuracy, allowing for the simultaneous measurement of multiple folate vitamers.[3][5] The use of stable isotope-labeled internal standards for each analyte compensates for variations in sample extraction and matrix effects, ensuring robust and reliable results.[4]

These application notes provide a detailed protocol for the simultaneous quantification of key folate vitamers in human serum using SIDA LC-MS/MS.

Experimental Workflow

The overall experimental workflow for the stable isotope dilution analysis of serum folates is depicted below.



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